

N-Ethyl-m-toluidine chemical properties and structure

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Compound of Interest

Compound Name: *N-Ethyl-m-toluidine*

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N-Ethyl-m-toluidine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Ethyl-m-toluidine is an aromatic organic compound belonging to the family of substituted anilines. It is a light amber to clear brownish-yellow liquid at room temperature.^[1] This technical guide provides an in-depth overview of its chemical properties, structure, and a detailed experimental protocol for its synthesis and purification. While primarily utilized as an intermediate in the synthesis of dyes and photographic chemicals, its structural motif is of interest in medicinal chemistry and materials science.^{[1][2]}

Chemical Structure and Identification

N-Ethyl-m-toluidine is characterized by a benzene ring substituted with an ethylamino group and a methyl group at the meta position.

Identifier	Value
IUPAC Name	N-ethyl-3-methylaniline[1]
CAS Number	102-27-2[3]
Molecular Formula	C ₉ H ₁₃ N[1]
SMILES String	CCNc1cccc(C)c1[3]
InChI Key	GUYMMHOQXYZMJQ-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **N-Ethyl-m-toluidine** is presented below.

Property	Value
Molecular Weight	135.21 g/mol [1]
Appearance	Light amber or clear brownish-yellow liquid[1]
Boiling Point	221 °C[3]
Density	0.957 g/mL at 25 °C[3]
Refractive Index (n _{20/D})	1.546[3]
Flash Point	89 °C (closed cup)[3]
Solubility	Insoluble in water; soluble in ethanol and ether. [1]

Experimental Protocols

Synthesis and Purification of N-Ethyl-m-toluidine

The following protocol is a well-established method for the laboratory-scale synthesis and purification of **N-Ethyl-m-toluidine**.

Materials:

- m-Toluidine
- Ethyl bromide
- 10% Sodium hydroxide solution
- Ether
- Concentrated hydrochloric acid
- Sodium nitrite
- Stannous chloride dihydrate
- Benzene
- Flaked potassium hydroxide

Procedure:

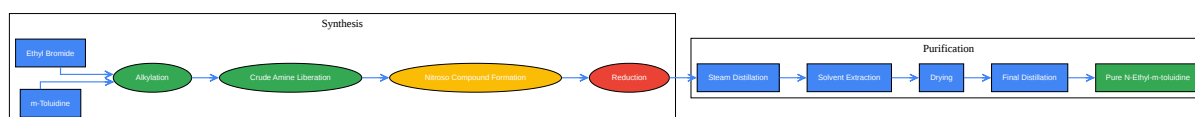
- Alkylation: In a sealed vessel, react m-toluidine with an equimolar amount of ethyl bromide at room temperature for 24 hours. The reaction mixture will form a white crystalline mass.
- Liberation of the Crude Amine: Break up the crystalline mass and treat it with a 10% sodium hydroxide solution and ether to liberate the free amine. Separate the ether layer containing the crude **N-Ethyl-m-toluidine**.
- Formation of the Nitroso Compound: Add the crude amine to a cooled solution of concentrated hydrochloric acid. To this, slowly add a solution of sodium nitrite while maintaining the temperature below 12 °C. Extract the resulting nitroso compound with ether.
- Reduction to the Pure Amine: Carefully evaporate the ether from the extract. Add the crude nitroso compound to a solution of stannous chloride dihydrate in concentrated hydrochloric acid. Control the exothermic reaction by cooling.
- Isolation and Purification: Make the reaction mixture strongly alkaline with a cold sodium hydroxide solution. Perform a steam distillation of the resulting milky suspension. Saturate

the distillate with sodium chloride and extract the purified amine with benzene. Dry the benzene extract with flaked potassium hydroxide.

- Final Distillation: After removing the benzene by distillation, distill the remaining liquid under reduced pressure to obtain pure **N-Ethyl-m-toluidine**. The product typically distills at 111–112 °C/20 mm Hg.

Visualized Experimental Workflow

The following diagram illustrates the key stages of the synthesis and purification process for **N-Ethyl-m-toluidine**.



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Caption: Synthesis and Purification Workflow for **N-Ethyl-m-toluidine**.

Signaling Pathways

Currently, there is no established body of literature detailing specific biological signaling pathways directly modulated by **N-Ethyl-m-toluidine**. Its primary applications are in chemical synthesis rather than as a bioactive agent in drug development. However, related aromatic amines have been studied for their metabolic pathways and potential toxicological effects, which may involve interactions with various enzymatic systems.

Safety and Handling

N-Ethyl-m-toluidine is classified as a toxic substance and should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.^[4] It is harmful

if swallowed, inhaled, or absorbed through the skin and can cause irritation to the skin, eyes, and respiratory tract.[5] Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

This technical guide provides a foundational understanding of the chemical properties and structure of **N-Ethyl-m-toluidine**. The detailed experimental protocol and visualized workflow for its synthesis offer practical guidance for researchers. While its direct role in biological signaling is not currently defined, its utility as a chemical intermediate makes it a compound of interest in various fields of chemical science.

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- To cite this document: BenchChem. [N-Ethyl-m-toluidine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127206#n-ethyl-m-toluidine-chemical-properties-and-structure]

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